

Quantifying Trace Level Anions Using the Thermo Scientific™ Dionex™ IonPac™ AS19 Column

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Compound of Interest

Compound Name: AS19

Cat. No.: B1667631

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Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide for the quantification of trace level inorganic anions and oxyhalides in various aqueous matrices using the Thermo Scientific™ Dionex™ IonPac™ **AS19** Anion-Exchange column. The high capacity and hydroxide selectivity of the **AS19** column make it particularly well-suited for the analysis of trace contaminants in drinking water, groundwater, and wastewater.[1][2][3] This application note includes recommended instrumentation, experimental protocols, and expected performance data.

Introduction

The Dionex™ IonPac™ **AS19** column is a high-capacity, hydroxide-selective anion-exchange column designed for the analysis of common inorganic anions and oxyhalides, including fluoride, chlorite, bromate, chloride, nitrite, chlorate, bromide, nitrate, sulfate, and phosphate.[2] Its robust nature allows for the analysis of complex sample matrices without the need for extensive sample pretreatment.[2][3] The column is available in various formats (analytical, capillary, and guard) to accommodate different system requirements and analytical goals.[2] This application note focuses on the use of the 4 mm analytical column. The **AS19** column

meets the performance requirements of U.S. EPA Methods 300.0 and 300.1 for the determination of oxyhalides in drinking water.[2][3][4]

A newer version, the Dionex™ IonPac™ **AS19**-4μm, utilizes smaller resin particles to deliver higher peak efficiency while maintaining the same selectivity as the standard **AS19** column.[5]

Recommended Instrumentation and Consumables

A high-pressure ion chromatography (HPIC) system is recommended for optimal performance, especially with the **AS19**-4μm column, as it can generate higher backpressures.[5] A Reagent-Free™ Ion Chromatography (RFIC™) system with an eluent generator is ideal for producing high-purity potassium hydroxide eluents, which minimizes baseline shifts and improves detection limits.[2][6]

- Ion Chromatograph: Thermo Scientific™ Dionex™ ICS-6000 HPIC system (or equivalent)
- Columns:
 - Dionex™ IonPac™ **AS19** Analytical Column (4 x 250 mm)
 - Dionex™ IonPac™ AG19 Guard Column (4 x 50 mm)
- Eluent Generator: Thermo Scientific™ Dionex™ EGC 500 KOH Eluent Generator Cartridge
- Suppressor: Thermo Scientific™ Dionex™ AERS™ 500 Anion Electrolytically Regenerated Suppressor
- Detector: Suppressed Conductivity Detector
- Autosampler: Thermo Scientific™ Dionex™ AS-AP Autosampler
- Trap Column: Thermo Scientific™ Dionex™ CR-ATC Continuously Regenerated Anion Trap Column

Experimental Protocols

Standard and Eluent Preparation

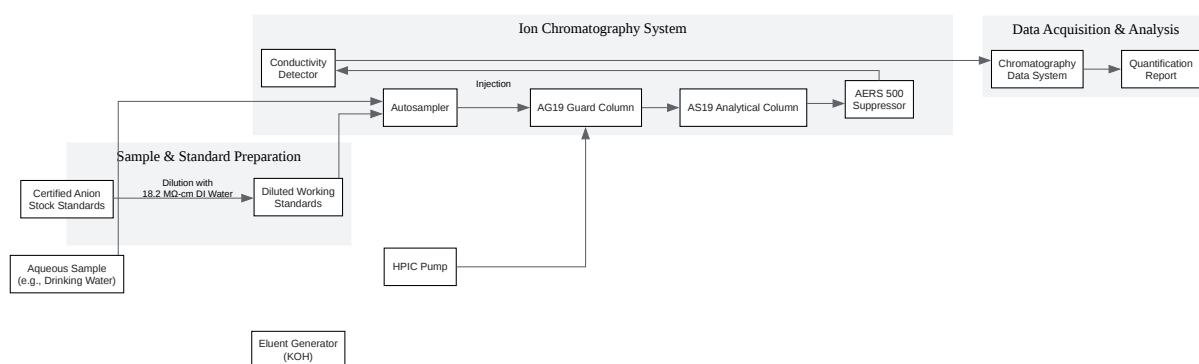
- Eluent: High-purity potassium hydroxide (KOH) is generated online using an RFIC system. This approach eliminates the need for manual eluent preparation and ensures carbonate-free eluents, leading to lower background conductivity and improved reproducibility.[2][6]
- Standards: Certified anion standards should be used for calibration. Multi-anion working standards can be prepared by diluting a concentrated stock standard in deionized water with a resistivity of 18.2 MΩ-cm.

Chromatographic Conditions

The following table outlines a typical gradient method for the separation of a wide range of anions.

Parameter	Setting
Column	Dionex™ IonPac™ AS19, 4 x 250 mm with AG19 Guard
Eluent	Potassium Hydroxide (KOH)
Gradient	10 mM KOH from 0 to 10 min, 10–45 mM KOH from 10 to 25 min
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	25 µL (can be increased for trace analysis)
Detection	Suppressed Conductivity
Suppressor	Dionex™ AERS™ 500 (4 mm), recycle mode

Experimental Workflow



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Caption: A typical workflow for anion analysis using the **AS19** column.

Performance Data

The following tables summarize the expected retention times and method detection limits (MDLs) for common inorganic anions and oxyhalides using the Dionex™ IonPac™ **AS19** column under the conditions described above.

Table 1: Typical Retention Times for Common Anions

Analyte	Retention Time (min)
Fluoride	~3.5
Chlorite	~5.0
Bromate	~6.0
Chloride	~8.5
Nitrite	~9.5
Chlorate	~11.5
Bromide	~12.5
Nitrate	~13.5
Sulfate	~18.0
Phosphate	~20.5

Note: Retention times are approximate and can vary based on system configuration, eluent concentration, and column age.

Table 2: Method Detection Limits (MDLs) in Reagent Water

Analyte	MDL (µg/L)
Fluoride	1.0
Chlorite	0.5
Bromate	0.5
Chloride	5.0
Nitrite	0.5
Chlorate	0.5
Bromide	0.5
Nitrate	1.0
Sulfate	5.0
Phosphate	2.0

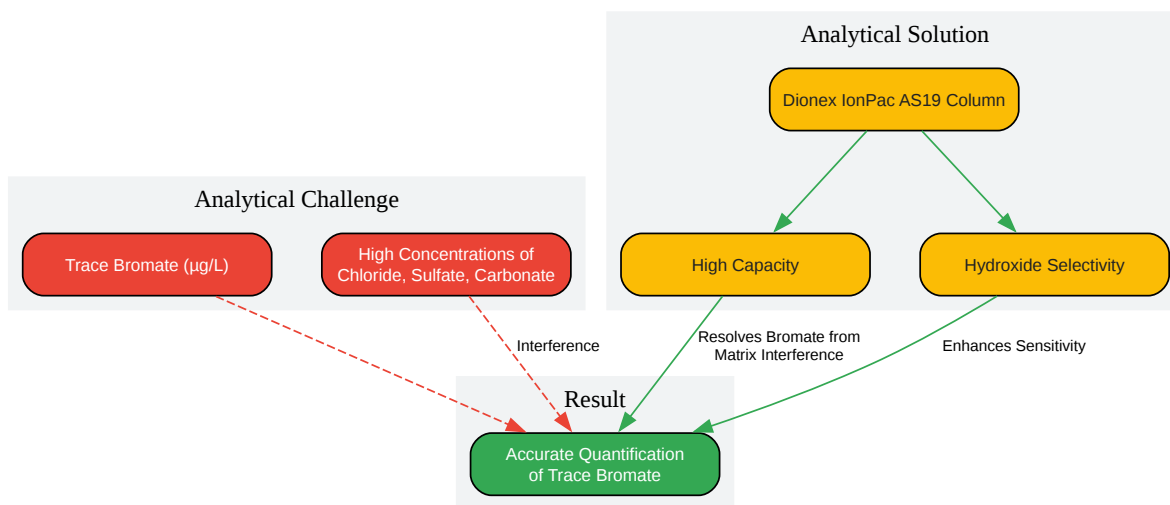
Note: MDLs are typically determined from seven replicate injections of a standard at a concentration 3 to 5 times the estimated detection limit.

Key Applications

Trace Bromate in Drinking Water

A primary application of the **AS19** column is the determination of trace levels of bromate in drinking water.[3][4] Bromate is a disinfection byproduct formed during the ozonation of water containing bromide and is a suspected human carcinogen. The high capacity and selectivity of the **AS19** column allow for the quantification of bromate at low µg/L levels, even in the presence of high concentrations of chloride, sulfate, and carbonate.[2]

Logical Relationship for Bromate Analysis



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Caption: Overcoming matrix interference in trace bromate analysis.

Analysis of Environmental Waters

The **AS19** column is suitable for the analysis of a wide range of environmental water samples, including:

- Drinking Water: Monitoring for compliance with regulatory limits for anions such as fluoride, nitrate, and disinfection byproducts.[7]
- Groundwater and Surface Water: Assessing water quality and the impact of environmental contaminants.
- Wastewater: Monitoring industrial and municipal discharge for regulated anions.

Conclusion

The Thermo Scientific™ Dionex™ IonPac™ **AS19** column provides a reliable and robust solution for the quantification of trace level anions in a variety of aqueous samples. Its high capacity and selectivity, particularly for oxyhalides like bromate, make it an excellent choice for environmental monitoring and water quality analysis. When coupled with a Reagent-Free™ Ion Chromatography system, the **AS19** column delivers reproducible and sensitive results for a comprehensive suite of inorganic anions.

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